

Chiral HPLC method for separation of (r)- and (S)-Ozanimod enantiomers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (r)-Ozanimod hcl

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An Application Note for the Chiral Separation of (R)- and (S)-Ozanimod Enantiomers by High-Performance Liquid Chromatography (HPLC)

Introduction

Ozanimod is an immunomodulatory drug used for the treatment of multiple sclerosis.[1] As a chiral molecule, it exists as two enantiomers, (S)-Ozanimod (the active eutomer) and (R)-Ozanimod (the distomer).[2] The differential pharmacological and toxicological profiles of enantiomers necessitate the development of reliable stereoselective analytical methods to ensure the enantiomeric purity of the active pharmaceutical ingredient (API) and its formulations. This application note details a validated chiral High-Performance Liquid Chromatography (HPLC) method for the effective baseline separation of (R)- and (S)-Ozanimod. The method utilizes a polysaccharide-based chiral stationary phase under polar organic elution mode, providing a robust protocol for researchers, scientists, and drug development professionals.[1][2]

Experimental Protocols

This section provides a detailed methodology for the chiral separation of Ozanimod enantiomers.

Instrumentation and Consumables

- HPLC System: A standard HPLC system equipped with a pump, autosampler, column thermostat, and a UV detector.
- Chiral Column: Chiralpak AD, amylose-based polysaccharide stationary phase.[\[1\]](#)[\[2\]](#)
- Reagents:
 - Methanol (MeOH), HPLC grade
 - 2-Propanol (IPA), HPLC grade
 - Diethylamine (DEA), HPLC grade
- Sample: Ozanimod reference standard or sample for analysis.

Protocol 1: Mobile Phase Preparation

- Precisely measure Methanol, 2-Propanol, and Diethylamine in a volume ratio of 70:30:0.1.
- For example, to prepare 1000 mL of mobile phase, combine 700 mL of MeOH, 300 mL of IPA, and 1 mL of DEA in a suitable solvent reservoir.
- Mix thoroughly and degas the solution using sonication or vacuum filtration before use.

Protocol 2: Standard Solution Preparation

- Prepare a stock solution of Ozanimod by dissolving an appropriate amount of the substance in Methanol.[\[1\]](#)
- Further dilute the stock solution with the mobile phase to achieve a final working concentration suitable for UV detection (e.g., 0.5 - 1.0 mg/mL).
- Filter the final solution through a 0.45 µm syringe filter before injection.

Protocol 3: HPLC Method Parameters

The separation is performed using the optimized parameters established through systematic method development.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Parameter	Condition
Stationary Phase	Chiralpak AD Column
Mobile Phase	Methanol:Isopropanol:Diethylamine (70:30:0.1, v/v/v)[1][3]
Flow Rate	0.8 mL/min[1][3][4][5]
Column Temperature	10°C[1][3][4][5]
Injection Volume	5 - 10 µL (Typical)
Detection	UV at 270 nm (Typical)[6]
Run Time	Approximately 15 minutes[1][4][5]

Data Presentation

The following tables summarize the quantitative data from the method development and optimization process.

Table 1: Optimized Method Performance on Chiralpak AD

This table outlines the performance of the final recommended method. Baseline separation was successfully achieved.[1][4][5]

Enantiomer	Retention Factor (k)	Elution Order
(R)-Ozanimod	1.65	1st
(S)-Ozanimod	1.96	2nd
Resolution (Rs)	2.10	N/A

Table 2: Summary of Chiral Stationary Phase Screening

A preliminary screening of various polysaccharide-based columns was conducted to identify the most suitable stationary phase. The Chiralpak AD column provided the most promising

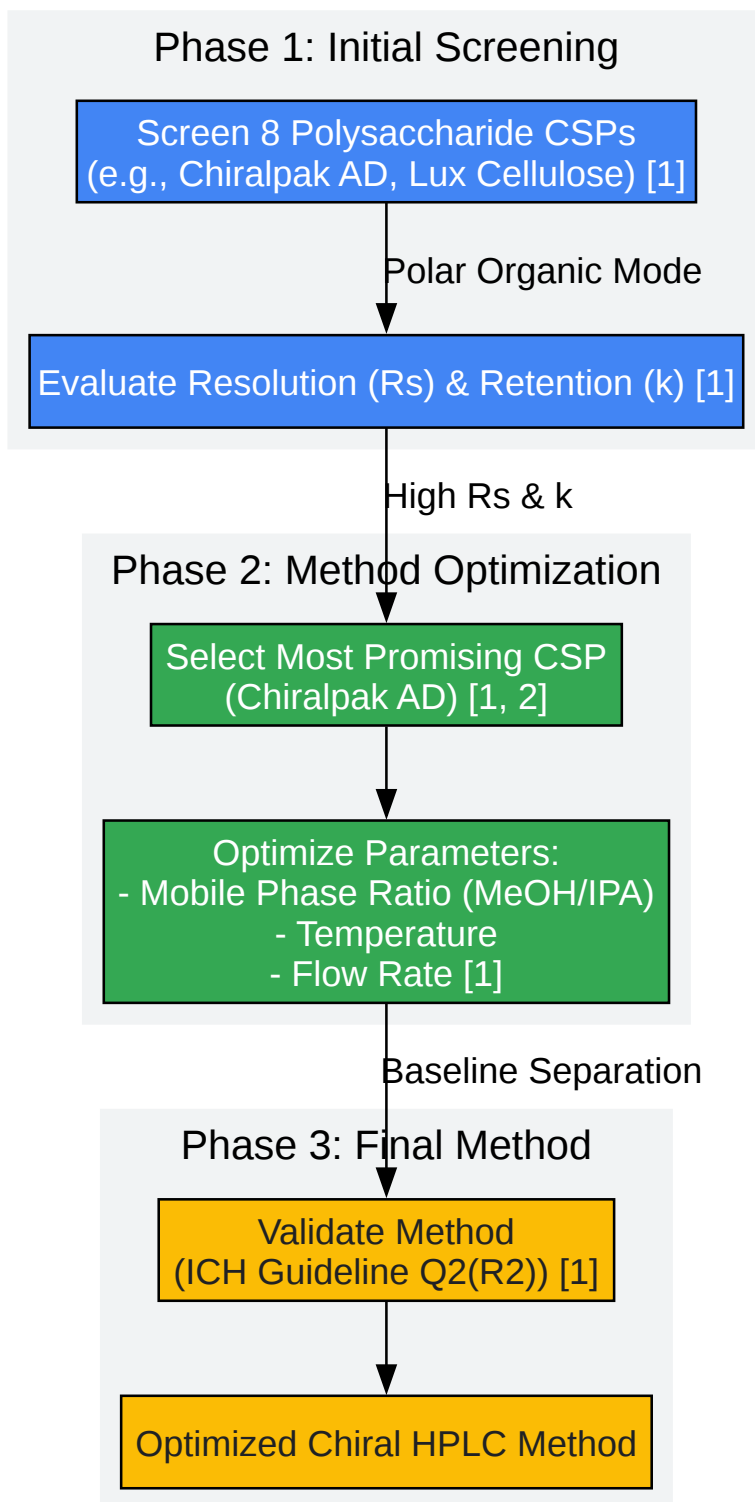
initial results with a MeOH:IPA mixture.[1]

Chiral Column	Mobile Phase	k1	k2	Resolution (Rs)	Elution Order
Lux Cellulose-2	MeOH	1.88	2.23	2.52	S < R
Lux Cellulose-3	MeOH	1.08	1.22	1.21	S < R
Lux Cellulose-4	ACN	1.94	2.14	1.23	S < R
Chiralcel OD	MeOH	1.97	2.09	0.55	R < S
Chiralpak AD	MeOH:IPA (70:30)	1.65	1.96	2.10	R < S
Lux Amylose-2	ACN	1.34	2.20	2.03	R < S
All mobile phases contained a basic additive like DEA.[1]					

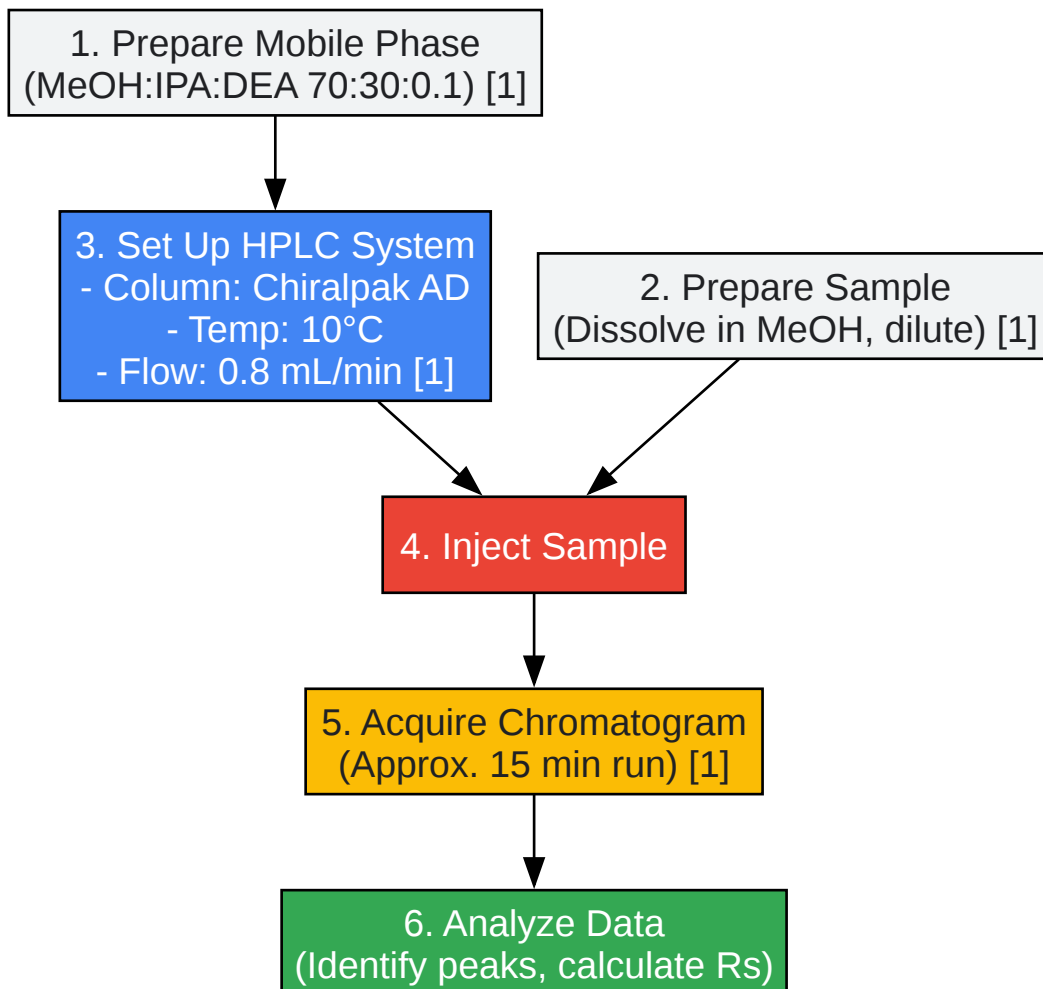
Visualizations

The following diagrams illustrate the logical and experimental workflows.

Chiral HPLC Method Development Workflow



Ozanimod Enantiomer Analysis Protocol



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- To cite this document: BenchChem. [Chiral HPLC method for separation of (r)- and (S)- Ozanimod enantiomers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15175020#chiral-hplc-method-for-separation-of-r-and-s-ozanimod-enantiomers]

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